

2-(5-Formylfuran-2-yl)benzoic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(5-Formylfuran-2-yl)benzoic acid

Cat. No.: B1303643

[Get Quote](#)

Technical Overview of 2-(5-Formylfuran-2-yl)benzoic acid

This document provides a concise summary of the core physicochemical properties of the organic compound **2-(5-Formylfuran-2-yl)benzoic acid**, tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

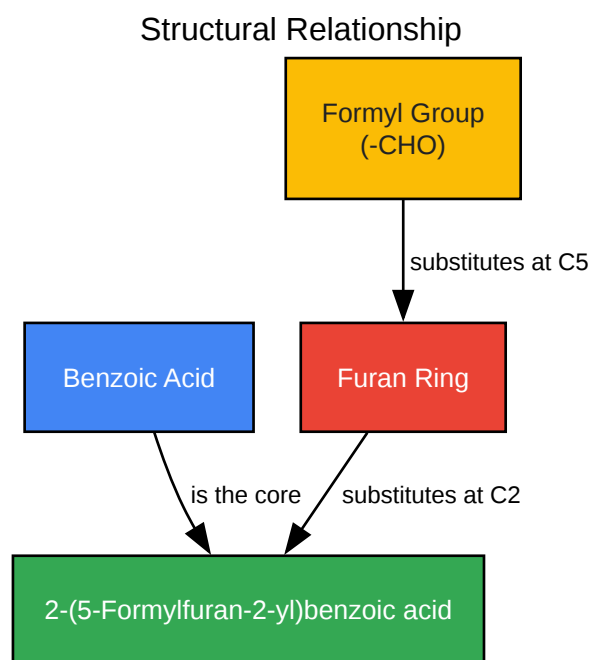
Physicochemical Data

The fundamental molecular properties of **2-(5-Formylfuran-2-yl)benzoic acid** have been determined and are presented below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ O ₄	[1][2][3]
Molecular Weight	216.19 g/mol	[1][2][3]
IUPAC Name	2-(5-formylfuran-2-yl)benzoic acid	[1]
CAS Number	88460-72-4	[1]

Logical Relationship of Chemical Moieties

The structure of **2-(5-Formylfuran-2-yl)benzoic acid** is derived from the chemical linkage of distinct functional groups. The diagram below illustrates the relationship between the parent benzoic acid structure and its furan substituent.



[Click to download full resolution via product page](#)

Caption: Logical diagram of constituent chemical groups.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(5-FORMYLFURAN-2-YL)BENZOIC ACID | CAS 88460-72-4 [matrix-fine-chemicals.com]
- 2. 2-(5-FORMYL-FURAN-2-YL)-BENZOIC ACID [amp.chemicalbook.com]
- 3. chemscene.com [chemscene.com]

- To cite this document: BenchChem. [2-(5-Formylfuran-2-yl)benzoic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303643#2-5-formylfuran-2-yl-benzoic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com